

Technical Data for (R)-2-((Fmoc-amino))-2-methylpent-4-enoic acid

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Compound of Interest

Compound Name: (R)-2-((((9H-Fluoren-9-yl)methoxy)carbonyl)amino)-2-methylpent-4-enoic acid

Cat. No.: B613592

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This guide provides the key physicochemical properties of (R)-2-((Fmoc-amino))-2-methylpent-4-enoic acid, a crucial amino acid derivative for peptide synthesis and drug development. The data is compiled for researchers, scientists, and professionals in the field of medicinal chemistry and pharmaceutical innovation.

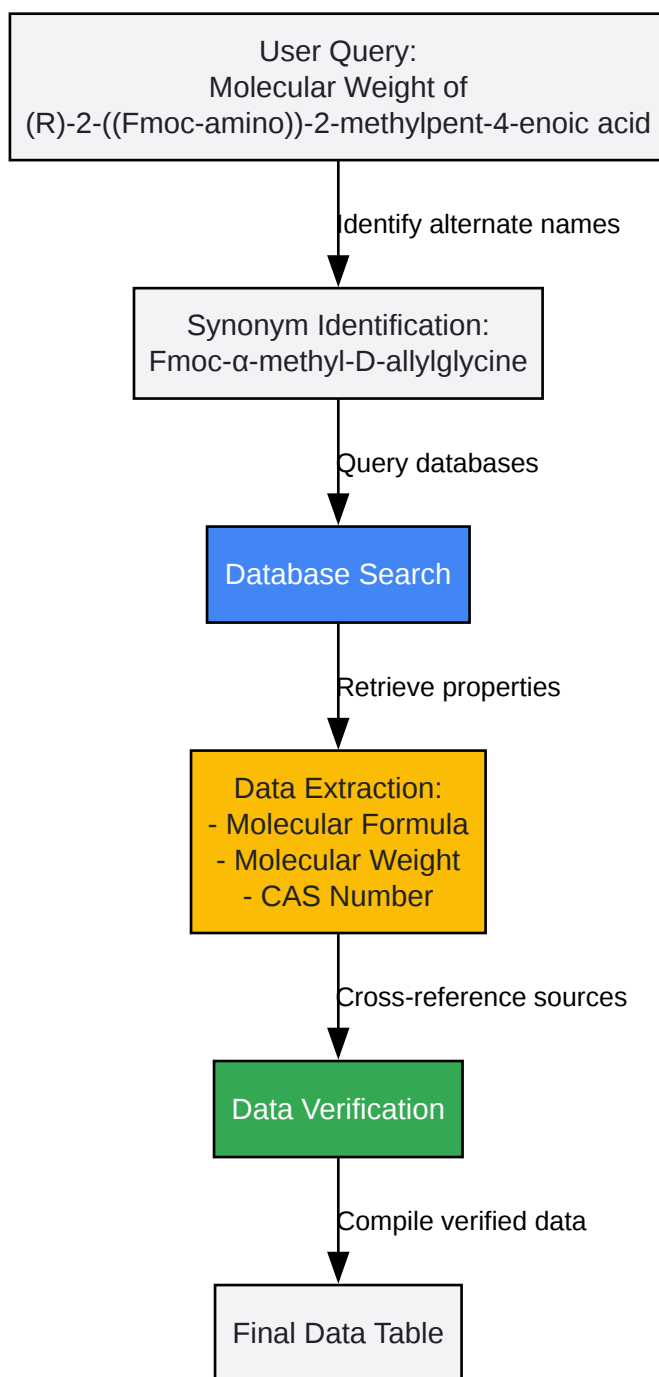
Physicochemical Properties

The molecular formula and weight are fundamental parameters for any chemical compound, essential for stoichiometric calculations in synthesis, analytical characterization, and formulation development. The table below summarizes these core properties for the specified compound.

Property	Value	Reference
Synonyms	Fmoc- α -Me-D-Gly(allyl)-OH, Fmoc- α -methyl-D-allylglycine	[1]
Molecular Formula	C ₂₁ H ₂₁ NO ₄	[1][2]
Molecular Weight	351.4 g/mol	[1][2]
CAS Number	288617-76-5	[1]
Appearance	White to off-white powder	[1]
Purity	≥ 99.5% (Chiral HPLC)	[1]

Methodology for Information Retrieval

The data presented was obtained through a systematic query of chemical databases using the compound's systematic name and structural synonyms. The process involved identifying the correct chemical entity and collating its verified physicochemical data from established suppliers and chemical information repositories.



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Workflow for Physicochemical Data Retrieval.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]
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